

A Comparative Guide to Guanidine Compounds for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Methylthiazol-2-ylguanidine hydrochloride

CAS No.: 100599-91-5

Cat. No.: B194847

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This guide provides a detailed comparison of **4-Methylthiazol-2-ylguanidine hydrochloride** with other notable guanidine compounds, offering insights into their mechanisms of action, performance in experimental settings, and the signaling pathways they modulate. This document is intended for researchers, scientists, and professionals in the field of drug development to facilitate informed decisions in their research endeavors.

While specific experimental data for **4-Methylthiazol-2-ylguanidine hydrochloride** is limited in publicly available literature, this guide draws upon data from structurally related compounds and well-studied guanidines to provide a comparative framework.

Comparative Analysis of Biological Activity

The guanidino moiety is a key structural feature in a variety of biologically active compounds, conferring a range of pharmacological properties. This section compares the performance of **4-Methylthiazol-2-ylguanidine hydrochloride**'s close structural analog, 2-guanidino-4-

chloromethylthiazole hydrochloride, with other significant guanidine compounds like Metformin and Agmatine, and the well-understood protein denaturant, Guanidinium Chloride.

Compound	Class	Primary Biological Activity	Mechanism of Action	Quantitative Data (Example)
4-Methylthiazol-2-ylguanidine hydrochloride (and related thiazoles)	Thiazole Guanidine	Anticancer, Antimicrobial	Putative: DNA binding, enzyme inhibition	Anticancer: IC50 values for related thiazole derivatives against A549 lung cancer cells can be as low as 0.452 μ M.[1] Antimicrobial: MIC values for thiazole derivatives against S. aureus can be as low as 3.9 μ g/mL.[2]
Metformin	Biguanide	Antidiabetic	Activation of AMP-activated protein kinase (AMPK), inhibition of mitochondrial respiratory chain complex I, reduction of hepatic gluconeogenesis .[3][4][5]	Oral bioavailability of 50–60% under fasting conditions.[4]
Agmatine	Endogenous Guanidinium Amine	Neuromodulator, Neuroprotective	Modulates multiple receptors (NMDA, α 2-adrenergic,	---

			imidazoline), inhibits nitric oxide synthase (NOS), and influences polyamine metabolism.[6][7]	
Guanidinium Chloride	Simple Guanidine Salt	Protein Denaturant	Disrupts non- covalent interactions within proteins, leading to unfolding. It interacts directly with the protein surface and alters electrostatic interactions.[8][9] [10][11][12]	---

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are representative protocols for assessing the biological activities of guanidine compounds.

Protocol 1: In Vitro Anticancer Activity (MTT Assay)

This protocol outlines the determination of the half-maximal inhibitory concentration (IC50) of a compound against a cancer cell line.

Objective: To quantify the cytotoxic potential of a guanidine compound.

Materials:

- Cancer cell line (e.g., A549 human lung carcinoma)

- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Test compound (e.g., **4-Methylthiazol-2-ylguanidine hydrochloride**) dissolved in a suitable solvent (e.g., DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- 96-well microplates
- Microplate reader

Procedure:

- Cell Seeding: Seed cancer cells into 96-well plates at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with serial dilutions of the test compound and a vehicle control. Incubate for a specified period (e.g., 48 or 72 hours).
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours, allowing viable cells to metabolize MTT into formazan crystals.
- Solubilization: Remove the medium and add a solubilization solution to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the control and determine the IC₅₀ value by plotting viability against compound concentration.[\[13\]](#)

Protocol 2: In Vitro Antimicrobial Susceptibility (Broth Microdilution)

This protocol is used to determine the Minimum Inhibitory Concentration (MIC) of a compound against a microbial strain.

Objective: To determine the lowest concentration of a guanidine compound that inhibits the visible growth of a microorganism.

Materials:

- Bacterial or fungal strain
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria)
- Test compound
- 96-well microplates
- Inoculum of the microorganism standardized to a specific concentration

Procedure:

- Serial Dilution: Prepare serial two-fold dilutions of the test compound in the broth medium in a 96-well plate.
- Inoculation: Add a standardized inoculum of the microorganism to each well.
- Incubation: Incubate the plates under appropriate conditions (e.g., 37°C for 18-24 hours for bacteria).
- MIC Determination: The MIC is the lowest concentration of the compound at which no visible growth of the microorganism is observed.[14][15][16][17]

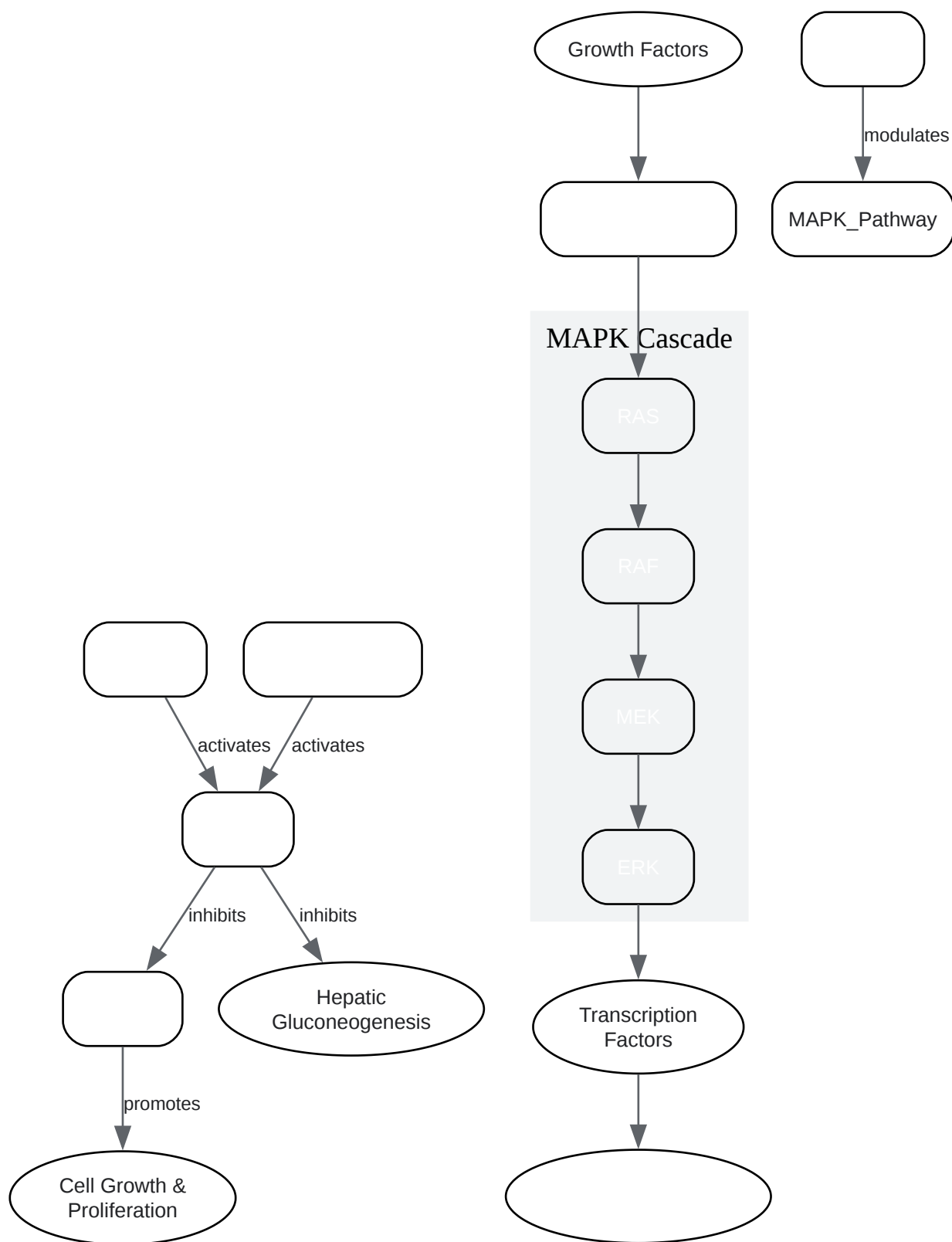
Signaling Pathways and Mechanisms of Action

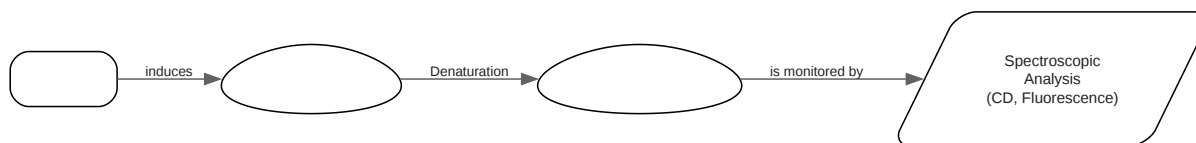
The biological effects of guanidine compounds are mediated through their interaction with various cellular signaling pathways.

Guanidine Compounds and Cellular Metabolism: The AMPK and mTOR Pathways

Metformin, a biguanide, is a well-established activator of the AMP-activated protein kinase (AMPK) pathway.[3][18] AMPK is a central regulator of cellular energy homeostasis. Activation

of AMPK by metformin leads to the inhibition of the mammalian target of rapamycin (mTOR) pathway, which is crucial for cell growth and proliferation.[19][20][21][22][23] Some natural guanidine-containing compounds have also been shown to activate the AMPK signaling pathway.[18][24] Agmatine has been shown to suppress glycolysis through the PI3K/Akt/mTOR/HIF-1 α signaling pathway.[25][26]





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